

# An In-depth Technical Guide to 3,4-Dimethyl-1-hexene

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## Compound of Interest

Compound Name: 3,4-Dimethyl-1-hexene

Cat. No.: B097747

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This technical guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, and potential applications of **3,4-Dimethyl-1-hexene**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Identity and Physical Properties

**3,4-Dimethyl-1-hexene** is an unsaturated hydrocarbon with the molecular formula C<sub>8</sub>H<sub>16</sub>.<sup>[1]</sup><sup>[2]</sup> Its IUPAC name is 3,4-dimethylhex-1-ene.<sup>[1]</sup> The structure contains two chiral centers at positions 3 and 4. This guide will focus on the racemic mixture unless specified otherwise.

Table 1: Physical and Chemical Properties of **3,4-Dimethyl-1-hexene**

Property	Value	Reference
CAS Number	16745-94-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[1]</a>
Molecular Weight	112.21 g/mol	<a href="#">[1]</a>
Density	0.73 g/cm <sup>3</sup>	Not explicitly cited
Boiling Point	112 °C	Not explicitly cited
Flash Point	8 °C	Not explicitly cited
InChIKey	OWWRMMIWAOBFBK- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>CCC(C)C(C)C=C</chem>	<a href="#">[3]</a>

## Structural Formula

The structural formula of **3,4-Dimethyl-1-hexene** is presented below.

Caption: Structural formula of **3,4-Dimethyl-1-hexene**.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,4-Dimethyl-1-hexene**.

Table 2: Summary of Spectroscopic Data for **3,4-Dimethyl-1-hexene**

Technique	Key Features	Reference
$^1\text{H}$ NMR	Data available on SpectraBase.	[1]
$^{13}\text{C}$ NMR	Data available in $\text{CDCl}_3$ .	[4]
IR Spectroscopy	Gas-phase spectrum available from NIST.	[2]
Mass Spectrometry	Electron ionization mass spectrum available from NIST.	[2]

## Mass Spectrometry Fragmentation

The electron ionization mass spectrum of **3,4-Dimethyl-1-hexene** shows a molecular ion peak and several characteristic fragment ions. Analysis of a similar compound, 3,4-dimethyl-2-hexene, reveals prominent peaks that can be informative for structural elucidation.[5]

Table 3: Prominent Fragment Ions in the EI-MS of 3,4-Dimethyl-2-hexene

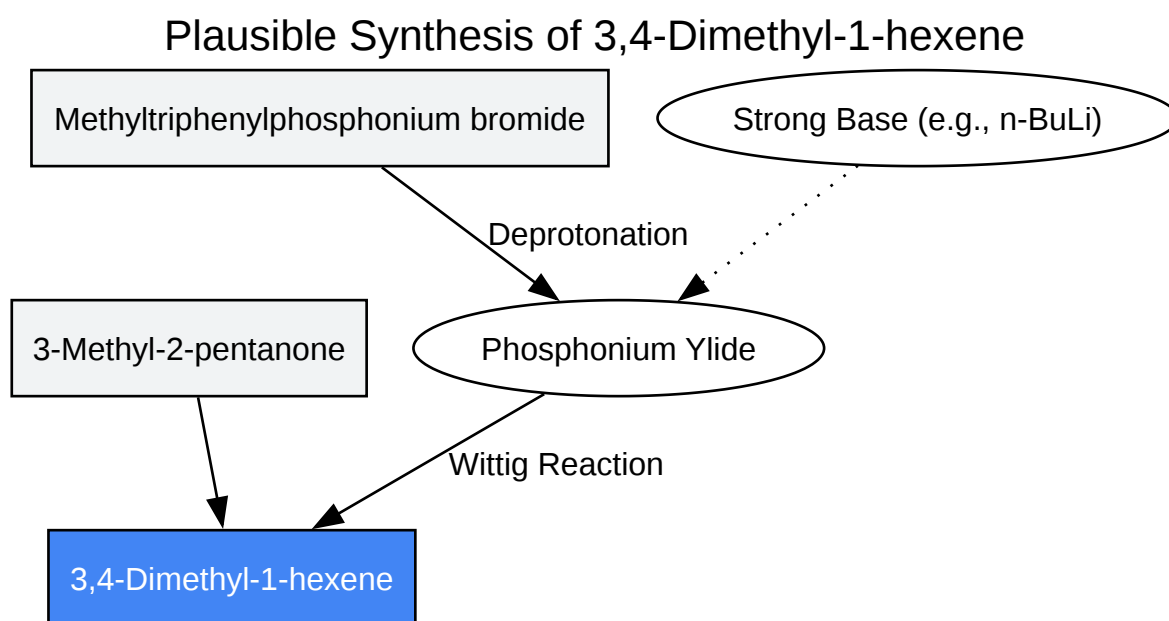
m/z	Relative Intensity (%)	Proposed Fragment
41	100	$[\text{C}_3\text{H}_5]^+$
55	85	$[\text{C}_4\text{H}_7]^+$
69	60	$[\text{C}_5\text{H}_9]^+$
83	40	$[\text{C}_6\text{H}_{11}]^+$
97	15	$[\text{C}_7\text{H}_{13}]^+$
112	25	$[\text{C}_8\text{H}_{16}]^{+\bullet}$ (Molecular Ion)
Data for the related compound 3,4-dimethyl-2-hexene from Benchchem Application Note. [5]		

## Synthesis and Reactivity

While detailed synthetic protocols for **3,4-Dimethyl-1-hexene** are not readily available in the literature, a plausible synthetic pathway and its reactivity are discussed below.

### Plausible Synthetic Pathway

A logical synthetic route to **3,4-Dimethyl-1-hexene** could involve a Wittig reaction between a suitable phosphonium ylide and a ketone.



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Caption: A plausible Wittig reaction pathway for the synthesis of **3,4-Dimethyl-1-hexene**.

## Chemical Reactivity

**3,4-Dimethyl-1-hexene** undergoes typical alkene reactions. For instance, it can be converted to 3,4-dimethylhexanal.[6] This transformation can be achieved via a hydroboration-oxidation sequence.

## Experimental Protocols

### Protocol for GC-MS Analysis

The following is a general protocol for the analysis of a similar compound, 3,4-dimethyl-2-hexene, using gas chromatography-mass spectrometry (GC-MS), which can be adapted for **3,4-Dimethyl-1-hexene**.<sup>[5]</sup>

1. Instrumentation:

- A gas chromatograph equipped with a capillary column (e.g., non-polar or weakly polar).
- A mass spectrometer with an electron ionization (EI) source.
- Data acquisition and processing software.

2. Reagents and Materials:

- **3,4-Dimethyl-1-hexene** standard.
- High-purity solvent for dilution (e.g., hexane or dichloromethane).
- High-purity helium as the carrier gas.

3. Procedure:

- Sample Preparation: Prepare a dilute solution of the **3,4-Dimethyl-1-hexene** standard in the chosen solvent.
- GC Conditions:
  - Injector Temperature: Set to a temperature that ensures rapid vaporization without thermal degradation.
  - Oven Temperature Program: Start at a low temperature and ramp up to a final temperature to ensure separation from any impurities.
  - Carrier Gas Flow Rate: Use a constant flow rate of helium.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI).

- Mass Range: Scan a mass range that includes the molecular ion and expected fragments (e.g.,  $m/z$  35-200).
- Data Analysis: Identify the peak corresponding to **3,4-Dimethyl-1-hexene** by its retention time and compare the acquired mass spectrum with a reference spectrum from a database like NIST.[2]

## Applications in Drug Development and Research

Direct applications of **3,4-Dimethyl-1-hexene** in drug development are not documented. However, its structural motif is found in more complex molecules with biological activity. Its primary utility in this field is as a simple building block for organic synthesis. For example, a related compound, 4-Ethyl-3,4-dimethyl-2-cyclohexen-1-one, is a versatile starting material for the synthesis of complex molecules, including potential pharmaceutical agents.[7] The synthesis of such complex structures often relies on the strategic functionalization of simple hydrocarbon skeletons.

## Safety Information

**3,4-Dimethyl-1-hexene** is classified as a highly flammable liquid and vapor.[1] It also presents an aspiration hazard and may be fatal if swallowed and enters the airways.[1] Overexposure may lead to skin and eye irritation, as well as anesthetic effects such as drowsiness, dizziness, and headache.[1] Appropriate safety precautions, including working in a well-ventilated area and using personal protective equipment, should be taken when handling this compound.

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